

# An In-depth Technical Guide to Acetoxime Benzoate

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## Compound of Interest

Compound Name: Acetoxime benzoate

Cat. No.: B2968106

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 942-89-2

## Abstract

This technical guide provides a comprehensive overview of **acetoxime benzoate**, a chemical intermediate with applications in organic synthesis. The document covers its chemical and physical properties, synthesis, and known applications, with a focus on information relevant to researchers and professionals in the chemical and pharmaceutical industries. While **acetoxime benzoate** serves as a building block in the synthesis of more complex molecules, detailed public-domain information regarding its direct application in specific drug development pathways is limited. This guide consolidates available data to serve as a foundational resource.

## Chemical and Physical Properties

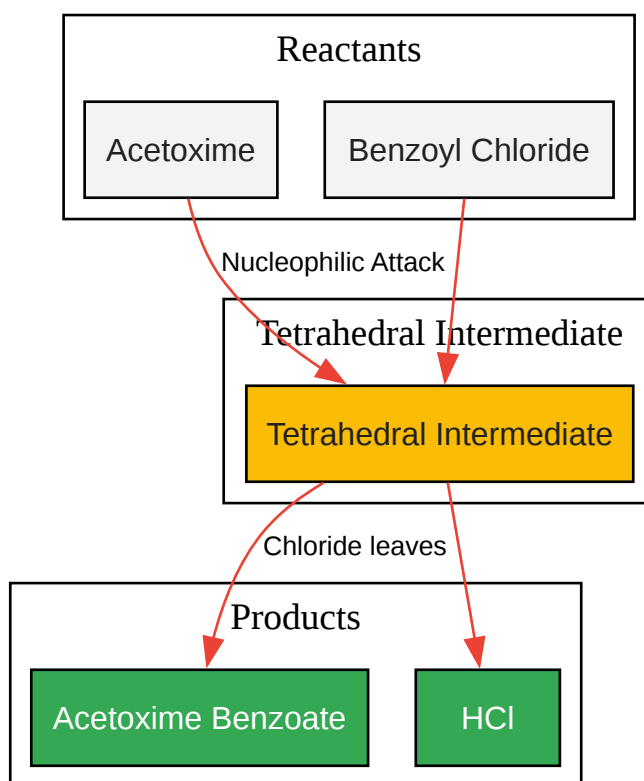
**Acetoxime benzoate**, also known as O-Benzoylacetoxime or 2-Propanone O-benzoyl oxime, is an organic compound with the molecular formula  $C_{10}H_{11}NO_2$ [1][2][3]. It is characterized as a white to light yellow crystalline powder[2]. Key quantitative properties are summarized in Table 1.

Property	Value	Source(s)
CAS Number	942-89-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C10H11NO2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	177.20 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	White to light yellow crystalline powder	<a href="#">[2]</a>
Purity	Min. 98.0% (by GC)	
Boiling Point	~220 °C	
Solubility	Soluble in organic solvents (e.g., ethanol, dichloromethane), insoluble in water	
Topological Polar Surface Area	38.7 Å <sup>2</sup>	<a href="#">[1]</a> <a href="#">[2]</a>
Rotatable Bond Count	3	<a href="#">[2]</a>
Hydrogen Bond Acceptor Count	3	<a href="#">[2]</a>

## Synthesis and Manufacturing

**Acetoxime benzoate** is typically synthesized through the reaction of acetoxime with a benzoylating agent, such as benzoyl chloride, in the presence of a base to neutralize the hydrogen chloride byproduct.





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Caption: Plausible reaction mechanism for the formation of **acetoxime benzoate**.

## Experimental Protocol for Acetoxime (Precursor) Synthesis

A detailed and reliable method for the synthesis of the precursor, acetoxime, is available from Organic Syntheses. The following is an adapted summary of the procedure.

Materials:

- Hydroxylamine hydrochloride
- Sodium hydroxide
- Acetone
- Benzene (for extraction)

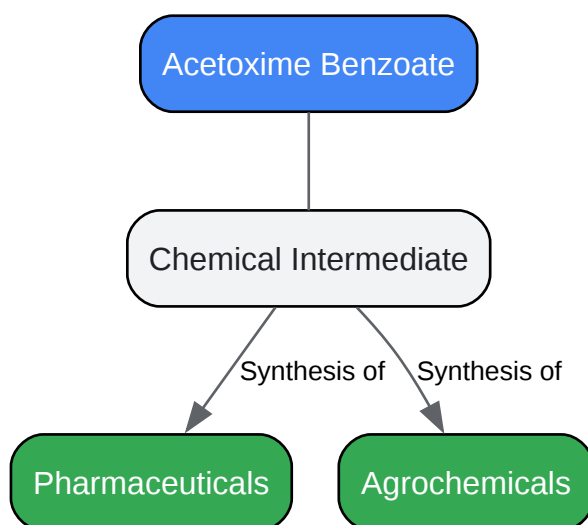
#### Procedure:

- A solution of hydroxylamine hydrochloride is prepared and neutralized with a concentrated solution of sodium hydroxide.
- Acetone is added to the neutralized hydroxylamine solution. The mixture is heated to approximately 70°C and then allowed to stand overnight to facilitate the formation of acetoxime.
- The resulting acetoxime forms an oily layer which is then separated. The aqueous layer is extracted with benzene to recover any dissolved product.
- The initial oil and the benzene extracts are combined.
- The combined organic solution is then subjected to fractional distillation. The fraction boiling between 133-136°C is collected as pure acetoxime[6]. This product solidifies upon cooling into colorless needles with a melting point of 60-61°C[6].

Note: This protocol is for the synthesis of the precursor, acetoxime. A detailed, publicly available experimental protocol for the subsequent benzoylation to form **acetoxime benzoate** has not been identified in the reviewed literature.

## Applications in Research and Drug Development

**Acetoxime benzoate** is primarily utilized as an intermediate in organic synthesis. Its applications are mainly in the preparation of more complex molecules for the pharmaceutical and agrochemical industries.



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Caption: Role of **acetoxime benzoate** as a chemical intermediate.

While specific examples of commercial drugs synthesized directly using **acetoxime benzoate** are not prominent in the public domain, the oxime functional group is of significant interest in medicinal chemistry. For instance, related oxime derivatives are key intermediates in the synthesis of various biologically active compounds. The chemistry of oximes and their derivatives is leveraged in the construction of complex heterocyclic systems that form the core of many pharmaceutical agents.

## Spectroscopic Data

Spectroscopic data for **acetoxime benzoate** is available through various public databases, which is crucial for quality control and characterization in a research and development setting.

Data Type	Availability	Source(s)
<sup>1</sup> H NMR	Available	[1]
<sup>13</sup> C NMR	Available	[1]
GC-MS	Available	[1]
IR Spectra	Available	[1]

Researchers requiring detailed spectral information, including peak assignments and coupling constants, are advised to consult the primary data sources cited in databases such as PubChem[1].

## Safety and Handling

Detailed safety information for **acetoxime benzoate** is not extensively published. However, based on available data for similar chemical structures, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

## Conclusion

**Acetoxime benzoate** (CAS No. 942-89-2) is a valuable chemical intermediate for organic synthesis. This guide has provided a summary of its chemical and physical properties, a plausible synthesis pathway and mechanism, and an experimental protocol for its key precursor, acetoxime. While its direct role in the synthesis of specific commercial drugs is not widely documented, the chemical class of oxime esters is significant in the broader field of medicinal chemistry. The information and visualizations provided herein are intended to serve as a useful resource for researchers and professionals engaged in chemical synthesis and drug discovery.

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